

CAS number and molecular weight of 8-Heptadecene

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Compound of Interest

Compound Name: 8-Heptadecene

Cat. No.: B093569

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Technical Data Sheet: 8-Heptadecene

For Researchers, Scientists, and Chemical Professionals

This technical guide provides a consolidated overview of the chemical and physical properties of **8-Heptadecene**, including its various isomers. The information is intended for use by researchers, scientists, and professionals in the field of chemistry.

Core Chemical Data

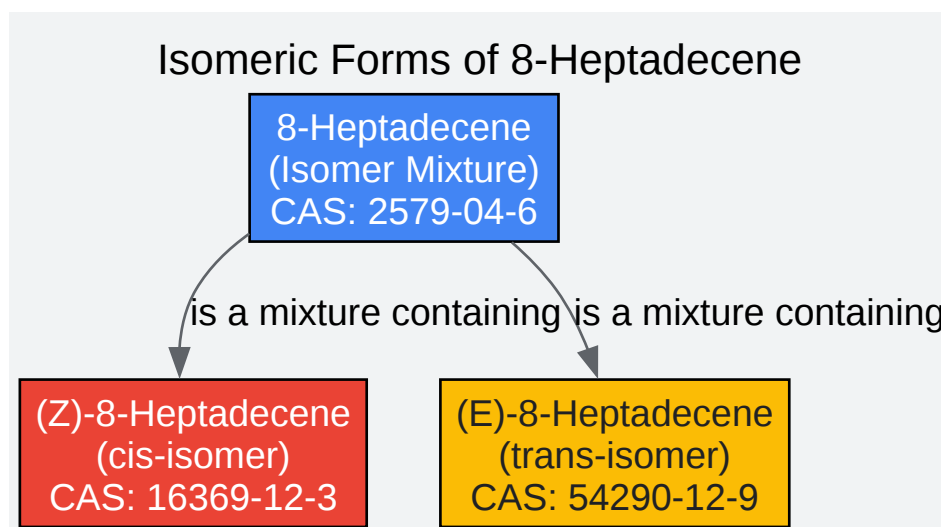
8-Heptadecene is an unsaturated hydrocarbon with the chemical formula $C_{17}H_{34}$.^[1] It exists as two primary geometric isomers, cis (Z) and trans (E), which exhibit distinct physical and chemical properties. The molecular weight of **8-Heptadecene** is approximately 238.45 g/mol .^{[1][2]}

A comprehensive summary of the key quantitative data for **8-Heptadecene** and its isomers is presented in the table below. This allows for a clear comparison of the different forms of the molecule.

Property	(Z)-8-Heptadecene (cis)	(E)-8-Heptadecene (trans)	8-Heptadecene (Isomer Mixture)
CAS Number	16369-12-3[3]	54290-12-9[1]	2579-04-6[4]
Molecular Formula	C ₁₇ H ₃₄ [5]	C ₁₇ H ₃₄ [1]	C ₁₇ H ₃₄ [4]
Molecular Weight	238.45 g/mol [3]	238.4519 g/mol [1]	238.45798 g/mol [4]
IUPAC Name	(Z)-heptadec-8-ene[5]	(E)-heptadec-8-ene[6]	Heptadec-8-ene[4]
Boiling Point	304.00 to 306.00 °C @ 760.00 mm Hg[7]	305.41 °C @ 760.00 mm Hg (est)[4]	Not Available
Flash Point	280.00 °F (137.78 °C) [7]	281.00 °F (138.20 °C) (est)[4]	Not Available
Vapor Pressure	0.001000 mmHg @ 25.00 °C (est)[7]	0.001000 mmHg @ 25.00 °C (est)[4]	Not Available
logP (o/w)	8.959 (est)[7]	8.959 (est)[4]	8.50 (est)[4]
Solubility in Water	0.0004599 mg/L @ 25 °C (est)[7]	0.0004599 mg/L @ 25 °C (est)[4]	Not Available

Isomeric Relationships of 8-Heptadecene

The following diagram illustrates the relationship between the general term **8-Heptadecene** and its specific cis and trans isomers, along with their respective CAS numbers.



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Isomeric Forms of **8-Heptadecene**

Experimental Protocols

While detailed experimental protocols for drug development are not available for **8-Heptadecene**, a method for its synthesis has been described in the literature.

Synthesis of **8-Heptadecene** via Decarboxylation of Oleic Acid

One reported method for the synthesis of **8-heptadecene** involves the decarboxylation of oleic acid.[8] This process is carried out in a flow system in the presence of various catalysts.[8] The yield of **8-heptadecene** is dependent on the reaction temperature.[8] A competing reaction pathway that can occur is hydrodeoxygenation, which results in the formation of octadecane.[8] The recyclability of the catalyst has been observed to be most effective in a CO₂ atmosphere.
[8]

Note: This is a general description of a synthetic method. For detailed experimental parameters, including specific catalysts, temperatures, flow rates, and purification methods, it is essential to consult the primary research literature.

Concluding Remarks

This technical guide provides a summary of the currently available chemical and physical data for **8-Heptadecene** and its isomers. The provided information on its synthesis offers a starting point for researchers interested in the chemical preparation of this compound. At present, there is a lack of published data regarding the biological activity or potential therapeutic applications of **8-Heptadecene**, and as such, no information on signaling pathways or extensive experimental protocols for drug development can be provided. Further research would be necessary to explore these aspects.

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References

- 1. 8-Heptadecene [webbook.nist.gov]
- 2. scent.vn [scent.vn]
- 3. Page loading... [wap.guidechem.com]
- 4. 8-heptadecene, 2579-04-6 [thegoodscentcompany.com]
- 5. (Z)-8-heptadecene | C17H34 | CID 5352243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 8-Heptadecene | C17H34 | CID 5364555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. (Z)-8-heptadecene, 16369-12-3 [thegoodscentcompany.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CAS number and molecular weight of 8-Heptadecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093569#cas-number-and-molecular-weight-of-8-heptadecene]

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